

Solubility of Acid Red 151 in water and organic solvents.

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Compound of Interest

Compound Name: Acid Red 151

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Technical Guide to the Solubility of Acid Red 151

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Acid Red 151** (C.I. 26900; CAS No. 6406-56-0), an azo dye. The document details its solubility in aqueous and organic media, presents experimental protocols for solubility determination, and illustrates relevant chemical and procedural workflows.

Introduction to Acid Red 151

Acid Red 151 is a dark red, powdered diazo dye.^{[1][2]} Its chemical formula is $C_{22}H_{15}N_4NaO_4S$, with a molecular weight of 454.43 g/mol.^{[1][2]} The dye is utilized in the dyeing of polyamide, silk, and wool fabrics, as well as for coloring polyamide plastics and leather.^{[1][3]} Understanding its solubility is critical for optimizing these applications, ensuring stable formulations, and for toxicological and environmental studies.

Solubility Profile of Acid Red 151

The solubility of **Acid Red 151** varies significantly between water and different organic solvents. The presence of a sulfonate functional group in its structure contributes to its water solubility.^[4]

The available data on the solubility of **Acid Red 151** is primarily qualitative. There is some discrepancy in the reported quantitative data for water, which may be attributable to differences in experimental conditions such as temperature and purity of the dye.

Solvent	Quantitative Solubility	Qualitative Description	Solution Appearance	Citations
Water	20 g/L	Soluble	Cloudy brown-orange / Turbid brown-orange	[5][6][7]
10 mg/L (at 25°C)	Soluble	-	[8]	
Ethanol	Not specified	Soluble	Orange / Orange-red	[2][5][6]
Ethylene Glycol Ether	Not specified	Soluble	Not specified	[5][6]
Other Organic Solvents	Not specified	Insoluble	-	[1][2][3][5][6][9]

Note: The term "soluble fiber element" is also mentioned in some sources as a medium in which **Acid Red 151** is soluble.[1][3]

The appearance and potentially the solubility of **Acid Red 151** in aqueous solutions are sensitive to pH:

- Adding concentrated hydrochloric acid to the aqueous solution results in an orange-brown color.[5][6]
- Adding concentrated sodium hydroxide solution yields a dark purple color.[5][6]
- In concentrated sulfuric acid, the dye appears bluish-green, which turns to a weak brown-orange upon dilution.[1][3][5][6]

Experimental Protocols for Solubility Determination

Standardized methods are crucial for obtaining reproducible solubility data. The following protocols are adapted from general chemical analysis and specific dye solubility testing guidelines.

This protocol provides a straightforward method to classify the solubility of **Acid Red 151** in various solvents.

- **Preparation:** Place approximately 25 mg of **Acid Red 151** powder into a small test tube.
- **Solvent Addition:** Add 0.75 mL of the desired solvent (e.g., water, ethanol, acetone) to the test tube in small portions.
- **Agitation:** After each addition, shake the test tube vigorously for 30-60 seconds.
- **Observation:** Visually inspect the mixture. The substance is considered "soluble" if no solid particles remain and the solution is clear or uniformly colored. If the solid remains, the substance is "insoluble" or "sparingly soluble."
- **Classification:** This test can be used as a preliminary step for a more detailed quantitative analysis or for classification into solubility groups.[\[10\]](#)

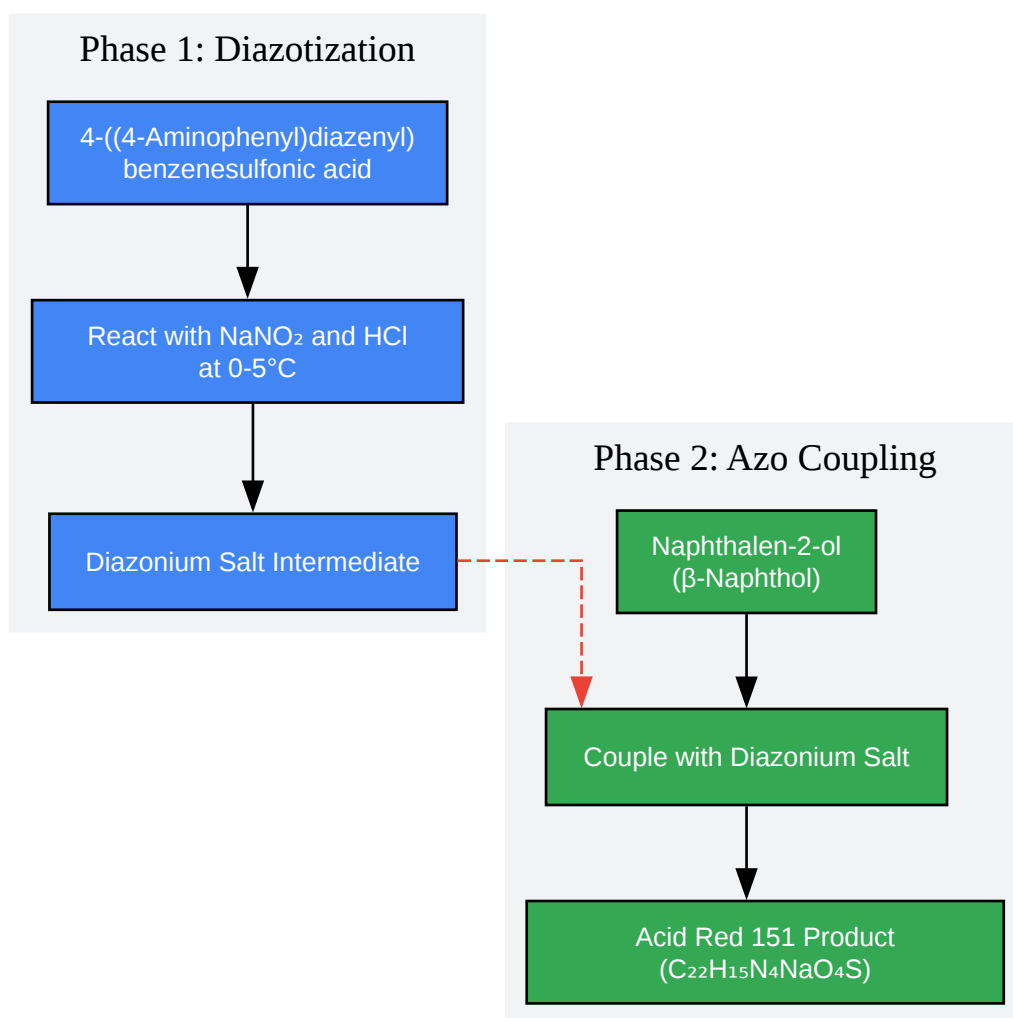
The Flask Method is a standard approach for determining the water solubility of substances.[\[11\]](#)

- **Preliminary Test:** Conduct a preliminary test to estimate the approximate solubility and the time required to reach equilibrium.[\[11\]](#)
- **Apparatus:**
 - Constant temperature bath (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
 - Flasks of sufficient size with stoppers.
 - Magnetic stirrer or shaker.
 - Centrifuge with temperature control.

- Analytical instrument for concentration measurement, such as a UV-Vis spectrophotometer.[11]
- Procedure: a. Add an excess amount of **Acid Red 151** to a known volume of deionized water in a flask.[11] b. Agitate the flask in the constant temperature bath for a sufficient time to reach equilibrium (typically 24-48 hours).[11] c. After reaching equilibrium, cease agitation and allow the mixture to stand for several hours to let the excess solid settle.[11] d. Centrifuge the saturated solution at a controlled temperature to separate all undissolved solids.[11] e. Carefully withdraw a sample of the clear supernatant.[11] f. Determine the concentration of **Acid Red 151** in the sample using a pre-calibrated UV-Vis spectrophotometer at the dye's λ_{max} . g. Perform the experiment in triplicate to ensure accuracy.[11]
- Data Reporting: Report the solubility in g/L or mg/mL at the specified temperature.[11]

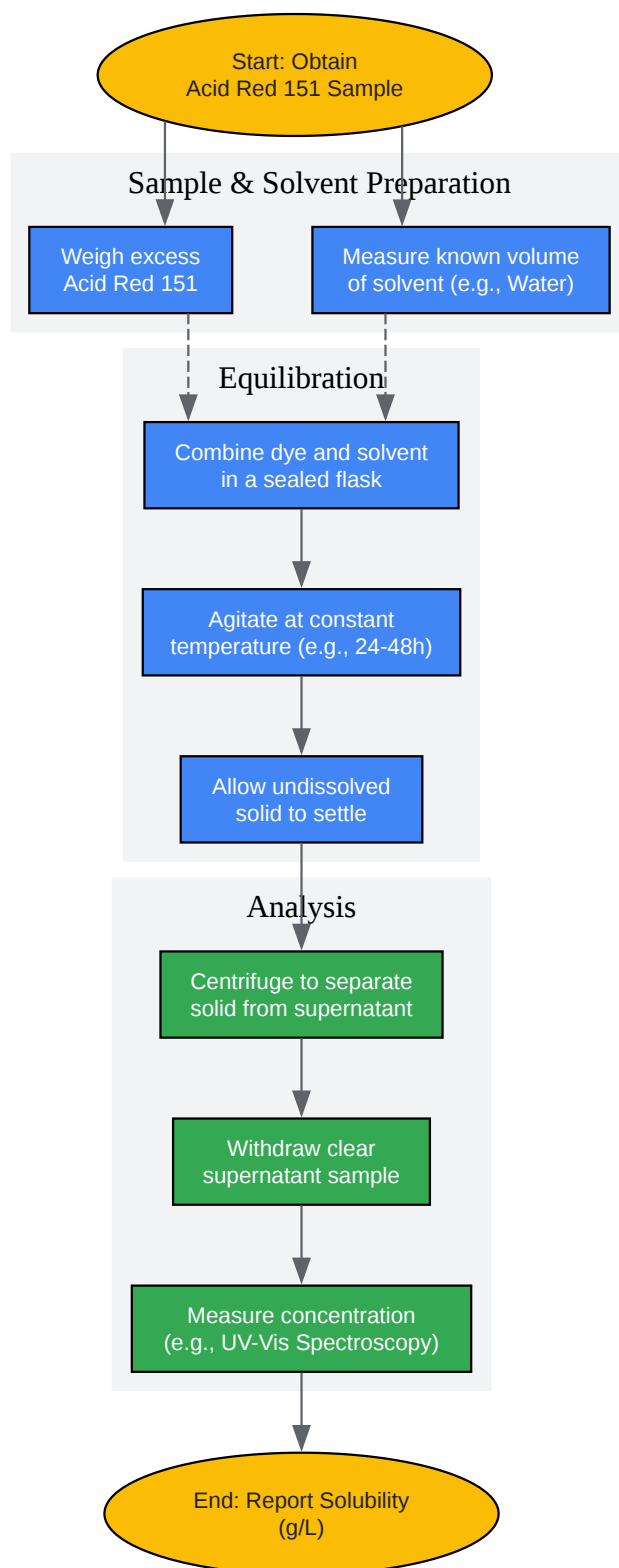
Visualizations: Workflows and Synthesis

The following diagrams illustrate key processes related to **Acid Red 151**.



Synthesis Pathway of Acid Red 151

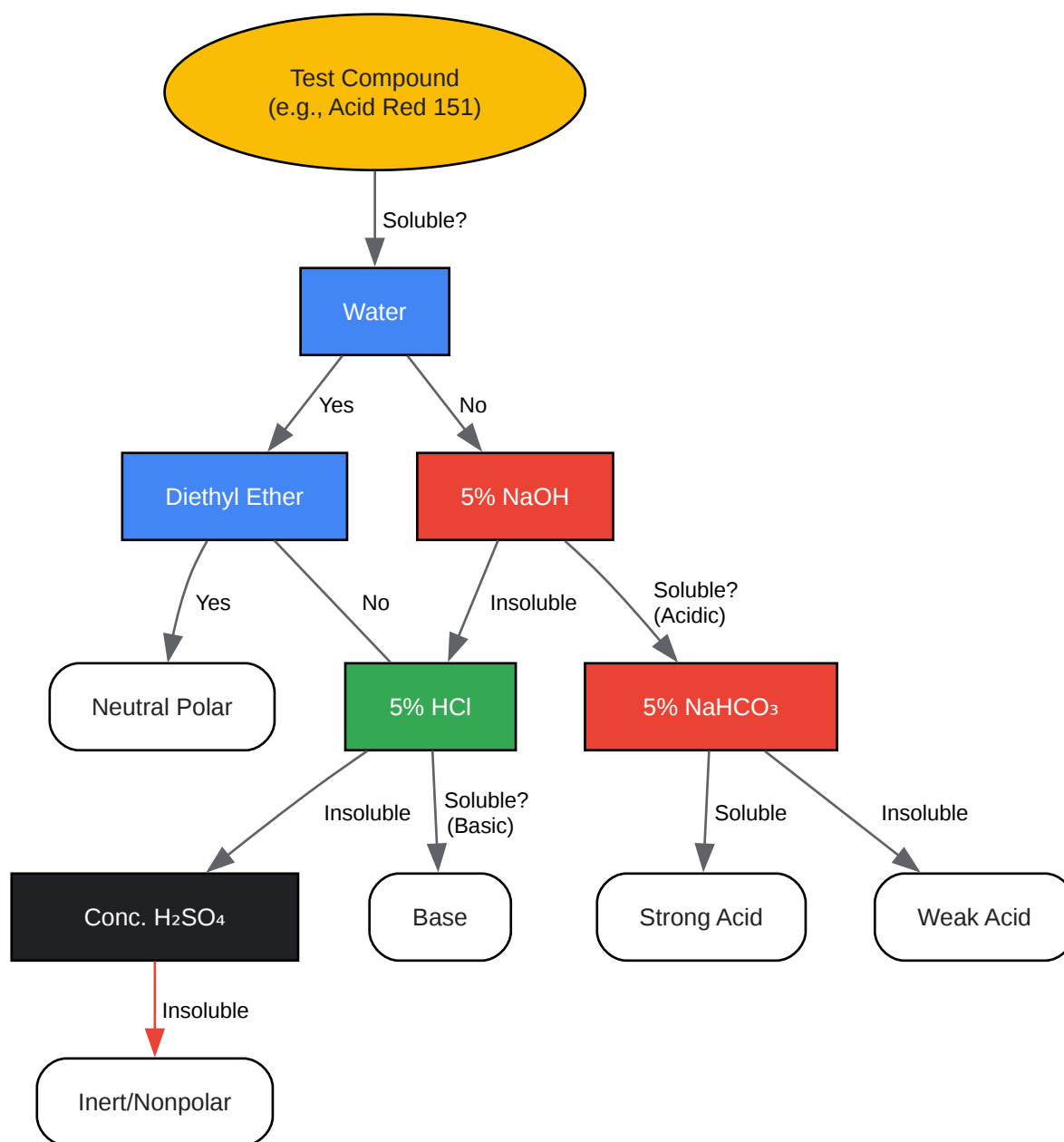
[Click to download full resolution via product page](#)Caption: Synthesis Pathway of **Acid Red 151**.



Experimental Workflow for Quantitative Solubility Determination

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Caption: Experimental Workflow for Quantitative Solubility.



Logical Flow for Solubility-Based Classification

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Caption: Logical Flow for Solubility-Based Classification.

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